

An In-depth Technical Guide to the Biosynthesis of Jasmonyl-ACC-d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JA-ACC-d3

Cat. No.: B15557921

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This technical guide provides a comprehensive overview of the biosynthesis of Jasmonyl-1-aminocyclopropane-1-carboxylic acid (Jasmonyl-ACC), with a specific focus on its deuterated analogue, Jasmonyl-ACC-d3. This document delves into the core biosynthetic pathway, presents quantitative data, details experimental protocols, and provides visual representations of the key processes.

Introduction

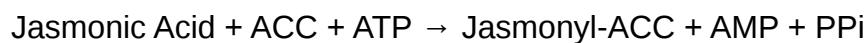
Jasmonyl-ACC (JA-ACC) is a conjugate of the plant hormone jasmonic acid (JA) and the ethylene precursor 1-aminocyclopropane-1-carboxylic acid (ACC). This molecule is of significant interest to researchers studying plant signaling pathways, particularly the crosstalk between the jasmonate and ethylene signaling cascades. The deuterated form, Jasmonyl-ACC-d3, serves as an invaluable internal standard for accurate quantification of endogenous JA-ACC levels in plant tissues using mass spectrometry-based techniques. Understanding its biosynthesis is crucial for designing experiments aimed at elucidating its physiological roles.

The Biosynthesis Pathway of Jasmonyl-ACC

The formation of Jasmonyl-ACC is an enzymatic process catalyzed by the enzyme Jasmonic Acid Resistance 1 (JAR1). This enzyme belongs to the GH3 family of adenylating enzymes, which are known to conjugate amino acids to various small molecules. The biosynthesis of

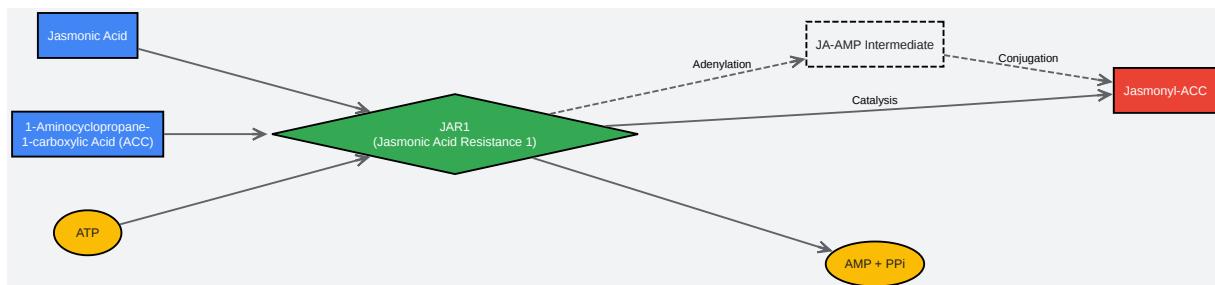
Jasmonyl-ACC involves the direct conjugation of jasmonic acid to the amino group of 1-aminocyclopropane-1-carboxylic acid.

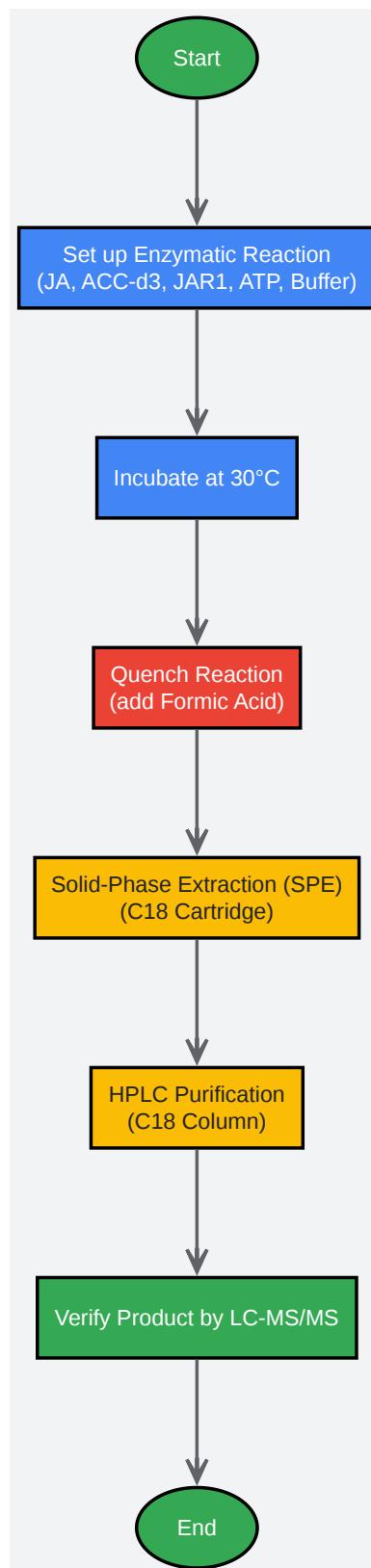
The core reaction is as follows:



This reaction is ATP-dependent and proceeds through an acyl-adenylate intermediate of jasmonic acid.

Signaling Pathway Diagram





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